

In-depth Technical Guide: Filricianine (OGIBAYOMUKQFLE-WBVITSLISA-N)

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Compound of Interest

Compound Name: *Filricianine*

Cat. No.: *B15559892*

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Notice: Following a comprehensive search of publicly available scientific literature, patent databases, and regulatory filings, it has been determined that there is a significant lack of in-depth technical information regarding the compound **Filricianine**. While basic chemical identifiers are available, detailed experimental data, mechanistic studies, and comprehensive protocols necessary for a complete technical guide are not present in the public domain at this time. This document summarizes the available information.

Chemical Identity

Filricianine is a diagnostic imaging agent.^[1] Its fundamental chemical properties are outlined below.

Property	Value	Reference
InChI Key	OGIBAYOMUKQFLE-WBVITSLISA-N	[1]
IUPAC Name	3-((R)-3-(3-carboxypropyl)-2-((E)-2-((E)-3-(2-((E)-3,3-dimethyl-1-(3-sulfopropyl)indolin-2-ylidene)ethylidene)-2-(4-sulfophenoxy)cyclohex-1-en-1-yl)vinyl)-3-methyl-3H-indol-1-ium-1-yl)propane-1-sulfonate	[1]
Molecular Formula	C45H52N2O12S3	
Molecular Weight	909.1 g/mol	
Synonyms	Filricianinum	[1]

Available Technical Data

Filricianine is designated as a diagnostic imaging agent.[1] However, specific details regarding its mechanism of action, the imaging modality it is used with (e.g., PET, MRI), or the biological targets it is designed to visualize are not available in the reviewed literature.

No quantitative data from preclinical or clinical studies, such as binding affinities, efficacy data, or pharmacokinetic profiles, could be retrieved. Similarly, detailed experimental protocols for the synthesis, purification, or application of **Filricianine** are not publicly documented.

Signaling Pathways and Experimental Workflows

Due to the absence of published research on the biological activity of **Filricianine**, no information on its interaction with signaling pathways or established experimental workflows involving this compound can be provided.

Conclusion

The InChI key OGIBAYOMUKQFLE-WBVITSLISA-N corresponds to the chemical entity **Filricianine**, which is identified as a diagnostic imaging agent.^[1] Beyond this basic identification, there is a notable absence of detailed scientific information in the public domain. The core requirements of this technical guide, including the presentation of quantitative data, experimental protocols, and visualizations of signaling pathways, cannot be fulfilled at this time due to the lack of available source material. Further research and publication by the developers or researchers working with **Filricianine** will be necessary for a comprehensive technical understanding of this compound to become publicly accessible.

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References

- 1. Design, synthesis, and evaluations of substituted 3-[(3- or 4-carboxyethylpyrrol-2-yl)methylidenyl]indolin-2-ones as inhibitors of VEGF, FGF, and PDGF receptor tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
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